

Personal protective equipment for handling Bromide ion Br-77

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromide ion Br-77

Cat. No.: B15183775

[Get Quote](#)

Essential Safety and Handling Guide for Bromide Ion Br-77

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **Bromide ion Br-77**. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by delivering value beyond the product itself.

I. Quantitative Data Summary

The following tables summarize the key radiological and physical properties of Bromine-77 (Br-77), along with exposure limits and shielding requirements.

Table 1: Radiological Properties of Bromine-77

Property	Value	Reference
Half-Life	57.036 hours	[1]
Decay Modes	Electron Capture, β^+ (Positron Emission)	[2]
Primary Gamma/X-ray Emissions (Energy, % Abundance)	239 keV (23%), 521 keV (22%)	[1]
Mean Electron Energy	0.00937 MeV	[2]
Mean Photon Energy	0.3209 MeV	[2]

Table 2: External Radiation Hazard Data for Bromine-77

Hazard	Value	Reference
Gamma Dose Rate (1 mCi at 1 ft)	1.82 mrem/h	[1]
Beta Dose Rate to Skin (1 mCi at 1 ft)	1.65 mrem/h	[1]
Contamination Skin Dose (1 $\mu\text{Ci}/\text{cm}^2$)	40 mrem/h	[1]

Table 3: Shielding Requirements for Bromine-77

Radiation Type	Shielding Material and Thickness	Reference
Gammas/X-rays	1.58 cm of lead (reduces dose rate by 90%)	[1]
Betas/Electrons	0.8 mm of plastic (absorbs all emissions)	[1]

Table 4: Occupational Exposure Limits for Bromine (Chemical Hazard)

Organization	Limit	Reference
OSHA (PEL)	0.1 ppm (8-hour TWA)	[3][4]
NIOSH (REL)	0.1 ppm (10-hour TWA), 0.3 ppm (15-minute STEL)	[3]
ACGIH (TLV)	0.1 ppm (8-hour TWA), 0.2 ppm (STEL)	[3]

Note: TWA = Time-Weighted Average, STEL = Short-Term Exposure Limit. These limits are for the chemical hazard of bromine and should be considered in conjunction with radiation safety protocols.

II. Experimental Protocol: Radio-labeling with Bromine-77

This protocol outlines a general procedure for radio-labeling a compound with Bromine-77.

Note: This is a template and must be adapted to the specific requirements of your experiment and institutional safety policies.

A. Preparation and Pre-labeling Checks:

- Designated Work Area: All work with Br-77 must be conducted in a designated and properly labeled radioactive materials work area, preferably within a fume hood to control potential volatile radio-bromine species.
- Personal Protective Equipment (PPE): Before handling Br-77, don the following mandatory PPE:
 - Full-length lab coat.[5][6][7]
 - Two pairs of nitrile gloves.[8]
 - Safety goggles.[9][10]
 - Closed-toe shoes.[5][6][7]

- Whole-body and finger-ring dosimeters are required when handling 5 mCi or more, or 1 mCi weekly.^[1]
- Shielding: Prepare appropriate shielding for the Br-77 vial and the reaction vessel. Use lead bricks for gamma shielding and acrylic or plastic for beta shielding.^[1]
- Survey Meter: Ensure a calibrated survey meter (e.g., NaI probe) is operational and within reach to monitor for contamination.^[1]
- Waste Containers: Have properly labeled radioactive waste containers for solid and liquid waste readily available.

B. Radio-labeling Procedure:

- Initial Survey: Perform a background radiation survey of the work area.
- Handling the Stock Vial:
 - Place the Br-77 stock vial behind lead shielding.
 - Use remote handling tools (e.g., tongs) to manipulate the vial to minimize hand exposure.^[9]
- Aliquoting Br-77:
 - Carefully open the stock vial in the fume hood.
 - Using a shielded syringe or a remote pipetting device, withdraw the required amount of Br-77.
 - Dispense the Br-77 into the reaction vessel, which should also be shielded.
- Performing the Reaction:
 - Conduct the labeling reaction according to your specific chemical protocol.
 - Continuously monitor the work area for any increase in radiation levels.
- Post-Reaction Survey:

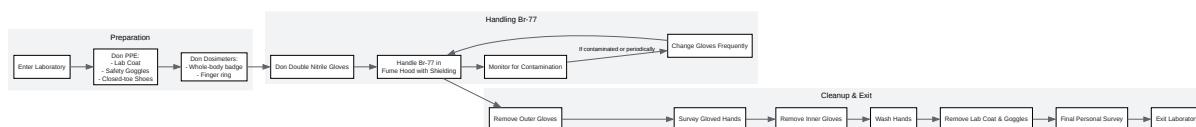
- After the reaction is complete and the Br-77 has been secured, perform a thorough survey of your gloves, lab coat, work area, and equipment.
- Change gloves frequently, especially if you suspect contamination.[5]

C. Post-Labeling and Cleanup:

- Decontamination: If any contamination is found, decontaminate the area using an appropriate cleaning solution and absorbent materials. Dispose of all cleaning materials as radioactive waste.
- Waste Disposal: Segregate and dispose of all radioactive waste according to the disposal plan outlined in Section III.
- Final Survey: Conduct a final survey of the work area to ensure it is free of contamination.
- Documentation: Record the use of Br-77, including the amount used, the date, and the results of your surveys in the laboratory's radioisotope usage log.

III. Operational and Disposal Plans

A. Personal Protective Equipment (PPE) Workflow



[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) workflow for handling Bromine-77.

B. Waste Disposal Plan

All waste containing Br-77 must be treated as radioactive waste and disposed of according to institutional and regulatory guidelines.

Step 1: Segregation

- Solid Waste:
 - Segregate solid waste (e.g., gloves, absorbent paper, plasticware) into designated containers lined with a plastic bag.[\[11\]](#)
 - Do not mix with non-radioactive or hazardous chemical waste.
 - Sharps (needles, pipettes) must be placed in a designated radioactive sharps container.
[\[11\]](#)
- Liquid Waste:
 - Collect liquid radioactive waste in a clearly labeled, shatter-resistant container.
 - Do not mix with other radioactive isotopes or hazardous chemicals unless explicitly permitted by your institution's radiation safety office.
 - For aqueous solutions, maintain a pH between 6 and 9.

Step 2: Labeling

- All radioactive waste containers must be labeled with:
 - The universal radiation symbol.
 - The words "Caution, Radioactive Material".
 - The isotope (Bromine-77).
 - The activity level and date.

- The chemical composition of the waste.

Step 3: Storage

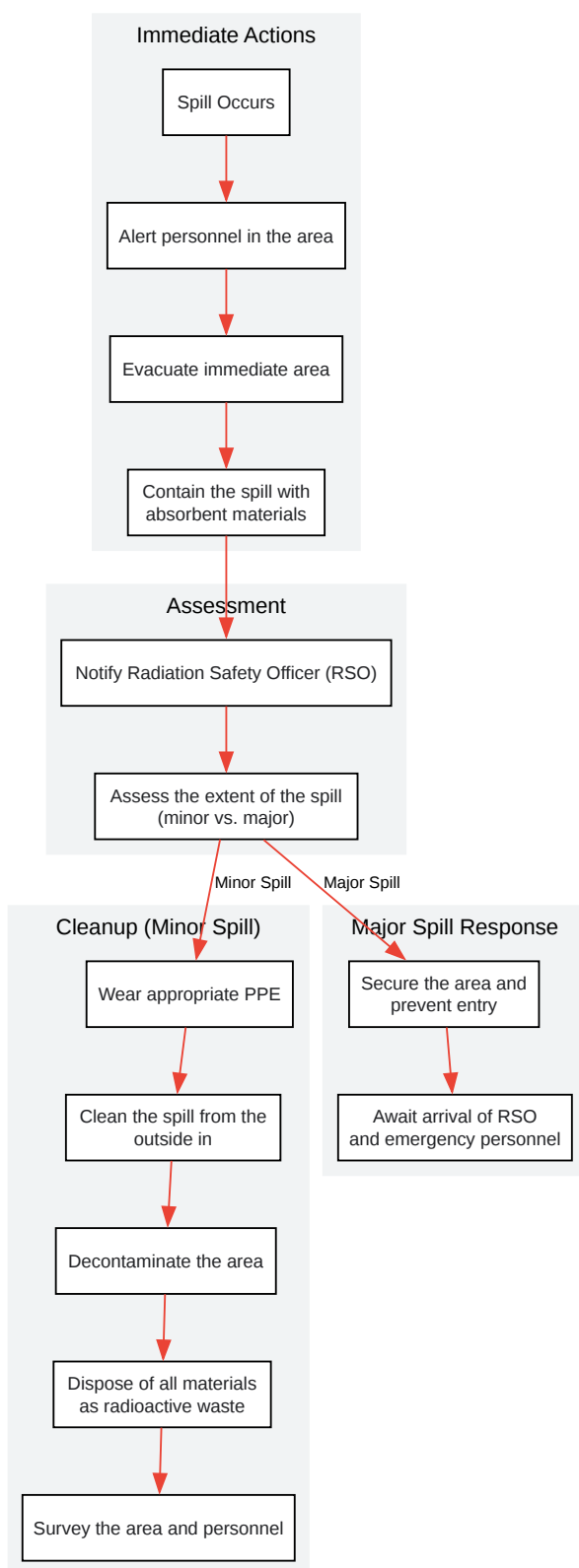
- Store radioactive waste in a designated and shielded area away from high-traffic locations.
- Liquid waste containers should be in secondary containment to prevent spills.

Step 4: Disposal

- Decay-in-Storage: Due to its relatively short half-life of 57.036 hours, Br-77 waste can be held for decay-in-storage.^[1]
 - Store the waste for at least 10 half-lives (approximately 24 days).
 - After 10 half-lives, the activity will be reduced to less than 0.1% of the original activity.
- Survey Before Disposal:
 - After the decay period, survey the waste container with a calibrated radiation survey meter.
 - If the radiation level is indistinguishable from background, the waste can be disposed of as non-radioactive waste.
 - All radioactive labels must be defaced or removed before disposal.
- Contact Radiation Safety: Consult your institution's Radiation Safety Officer for specific procedures and to arrange for the pickup of decayed waste.

IV. Emergency Spill Response

In the event of a Br-77 spill, follow these procedures immediately.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for a Bromine-77 spill.

Detailed Spill Procedure:

- Alert: Immediately alert everyone in the vicinity.
- Contain: If it is safe to do so, cover the spill with absorbent paper to prevent its spread.
- Evacuate: Evacuate the immediate area.
- Notify: Inform your supervisor and the institution's Radiation Safety Officer (RSO) immediately.
- Personnel Decontamination: If you are contaminated, remove contaminated clothing and wash the affected skin with mild soap and lukewarm water.
- Controlled Access: Prevent entry into the spill area until it has been cleared by the RSO.
- Cleanup: For minor spills, cleanup should only be performed by trained personnel under the guidance of the RSO. For major spills, the cleanup will be managed by the RSO and emergency response teams.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ehs.stanford.edu [ehs.stanford.edu]
- 2. mirdsoft.org [mirdsoft.org]
- 3. nj.gov [nj.gov]
- 4. osha.gov [osha.gov]
- 5. ehs.princeton.edu [ehs.princeton.edu]
- 6. ehs.ucmerced.edu [ehs.ucmerced.edu]
- 7. ehs.princeton.edu [ehs.princeton.edu]

- 8. chamberlandresearch.com [chamberlandresearch.com]
- 9. alliedguru.com [alliedguru.com]
- 10. www-s3-live.kent.edu [www-s3-live.kent.edu]
- 11. ehs.umich.edu [ehs.umich.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Bromide ion Br-77]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15183775#personal-protective-equipment-for-handling-bromide-ion-br-77]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com